

# "16-Epipyromesaconitine" molecular formula and exact mass

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 16-Epipyromesaconitine

Cat. No.: B12382090 Get Quote

# An In-depth Technical Guide to 16-Epipyromesaconitine

This guide provides essential physicochemical data for **16-Epipyromesaconitine**, a natural product of interest to researchers in pharmacology and drug development. The information is presented to facilitate experimental design and analysis.

## **Physicochemical Properties**

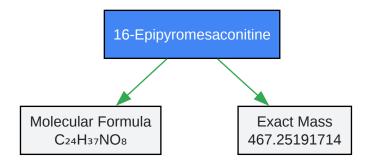
The fundamental molecular properties of **16-Epipyromesaconitine** are summarized below. These values are critical for a range of applications, from analytical method development to high-resolution mass spectrometry.

Property	Value
Molecular Formula	C24H37NO8[1]
Exact Mass	467.25191714 g/mol [2]
Monoisotopic Mass	467.25191714 g/mol [2]
Molecular Weight	467.55 g/mol [1]

## **Logical Relationship of Compound Data**



The following diagram illustrates the hierarchical relationship between the compound's identity and its core molecular data.



Click to download full resolution via product page

Figure 1. Relationship between **16-Epipyromesaconitine** and its molecular properties.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Buy 16-Epipyromesaconitine [smolecule.com]
- To cite this document: BenchChem. ["16-Epipyromesaconitine" molecular formula and exact mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382090#16-epipyromesaconitine-molecularformula-and-exact-mass]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com